

Application Notes and Protocols: PD 102807 in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PD 102807

Cat. No.: B1662294

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of **PD 102807** solutions in Dimethyl Sulfoxide (DMSO). **PD 102807** is a potent and selective antagonist of the M4 muscarinic acetylcholine receptor, making it a valuable tool in neuroscience and drug discovery research.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **PD 102807** is presented below. This information is crucial for accurate preparation of stock solutions and for understanding the compound's behavior in experimental settings.

Property	Value	Reference
Molecular Weight	392.45 g/mol	[1]
Formula	C ₂₃ H ₂₄ N ₂ O ₄	[1]
Purity	≥98%	[1]
Solubility in DMSO	Soluble to 100 mM	[1][2]
CAS Number	23062-91-1	[1]
Storage of Powder	Room Temperature	[2]

Preparation of PD 102807 Stock Solution in DMSO

This protocol outlines the steps for preparing a concentrated stock solution of **PD 102807** in DMSO. Adherence to these guidelines is critical to ensure the accuracy and reproducibility of experimental results.

Materials:

- **PD 102807** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- (Optional) Sonicator water bath

Protocol:

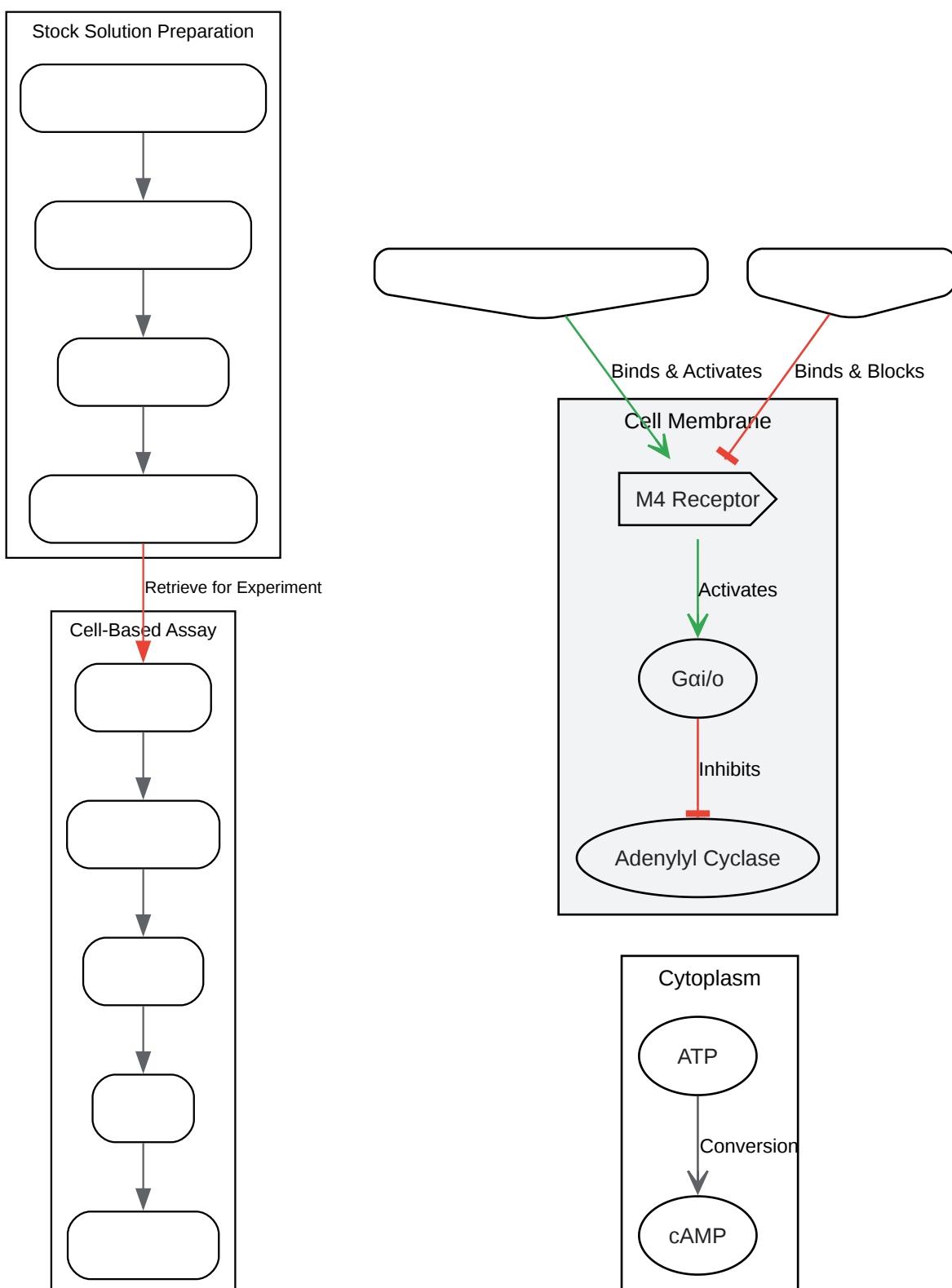
- **Pre-weighing Preparation:** Before opening, bring the vial of **PD 102807** powder to room temperature to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **PD 102807** powder in a sterile microcentrifuge tube or vial.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the powder to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add 25.48 μ L of DMSO per 1 mg of **PD 102807**).
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles.

- If particulates remain, sonicate the solution in a water bath for 5-10 minutes. Gentle warming to 37°C can also aid dissolution, but avoid excessive heat.
- Sterilization (Optional): If required for your application (e.g., cell culture), filter the stock solution through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for up to one month.^[2] For longer-term storage, -80°C is recommended.

Note on Dilution: When preparing working solutions, dilute the DMSO stock solution in the appropriate aqueous buffer or cell culture medium. It is recommended to keep the final concentration of DMSO in the working solution below 0.5% to minimize solvent-induced cellular toxicity.

Experimental Workflow for In Vitro Assays

The following diagram illustrates a typical workflow for utilizing a **PD 102807** DMSO stock solution in a cell-based in vitro assay.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. New Tricks for an Old Dog: Biased GPCR Agonism of an M4 Muscarinic Acetylcholine Receptor Antagonist in Airway Smooth Muscle Cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 2. PD 102807, a novel muscarinic M4 receptor antagonist, discriminates between striatal and cortical muscarinic receptors coupled to cyclic AMP - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- To cite this document: BenchChem. [Application Notes and Protocols: PD 102807 in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1662294#pd-102807-solubility-and-preparation-in-dmsol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com